

# Personal protective equipment for handling Tert-butyl 3-bromopropanoate

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## Compound of Interest

Compound Name: *Tert-butyl 3-bromopropanoate*

Cat. No.: *B1266860*

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## Essential Safety and Handling Guide for Tert-butyl 3-bromopropanoate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tert-butyl 3-bromopropanoate**. Adherence to these procedures is vital for ensuring personal safety and minimizing laboratory hazards.

### Chemical and Physical Properties

Property	Value
CAS Number	55666-43-8[1]
Molecular Formula	C <sub>7</sub> H <sub>13</sub> BrO <sub>2</sub> [2]
Molecular Weight	209.08 g/mol [2]
Appearance	Colorless liquid
Density	1.253 g/mL at 25 °C[1]
Boiling Point	30 °C at 0.2 mmHg[1]
Flash Point	92 °C (197.6 °F) - closed cup[1]
Storage Temperature	2-8°C[1]

## Hazard Identification and Personal Protective Equipment (PPE)

**Tert-butyl 3-bromopropanoate** is a hazardous chemical that requires careful handling to prevent exposure.[3] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][3]

## Required Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Double-gloving is recommended.[4]	To prevent skin contact and absorption.[5]
Eye and Face Protection	Safety glasses with side-shields or goggles, and a face shield.[1]	To protect against splashes and vapors.[1]
Skin and Body Protection	A chemical-resistant laboratory coat.[5]	To protect skin and personal clothing from contamination.
Respiratory Protection	Use a NIOSH-approved respirator with an ABEK (EN 14387) filter cartridge.[1]	To prevent inhalation of harmful vapors, especially when handling outside of a fume hood or in case of a spill.

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation and Pre-Handling:

- Ensure a certified chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible and unobstructed.
- Assemble all necessary equipment and reagents before starting the experiment.
- Prepare a designated and labeled waste container for **Tert-butyl 3-bromopropanoate** waste.

## 2. Donning Personal Protective Equipment (PPE):

- Put on all required PPE as outlined in the table above before entering the designated work area.
- Inspect gloves for any signs of degradation or punctures before use.

## 3. Handling the Chemical:

- Conduct all manipulations of **Tert-butyl 3-bromopropanoate** inside a chemical fume hood to minimize inhalation exposure.<sup>[4]</sup>
- Use compatible labware (e.g., glass, PTFE).
- Avoid direct contact with the chemical. Use appropriate tools for transfers.
- Keep containers tightly closed when not in use.

## 4. Post-Experiment Procedures:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Carefully remove and dispose of contaminated PPE in the designated hazardous waste container.
- Wash hands and forearms thoroughly with soap and water after completing the work and removing PPE.

# Emergency Procedures

## Spill Response:

- Small Spill (<100 mL):
  - Alert others in the immediate area.
  - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).

- Place the absorbed material in a sealed, labeled container for hazardous waste disposal.  
[5]
- Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spill (>100 mL):
  - Evacuate the immediate area and notify your institution's emergency response team.
  - Prevent the spill from entering drains.

#### Exposure Response:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[6] Remove contaminated clothing while under the safety shower.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Disposal Plan

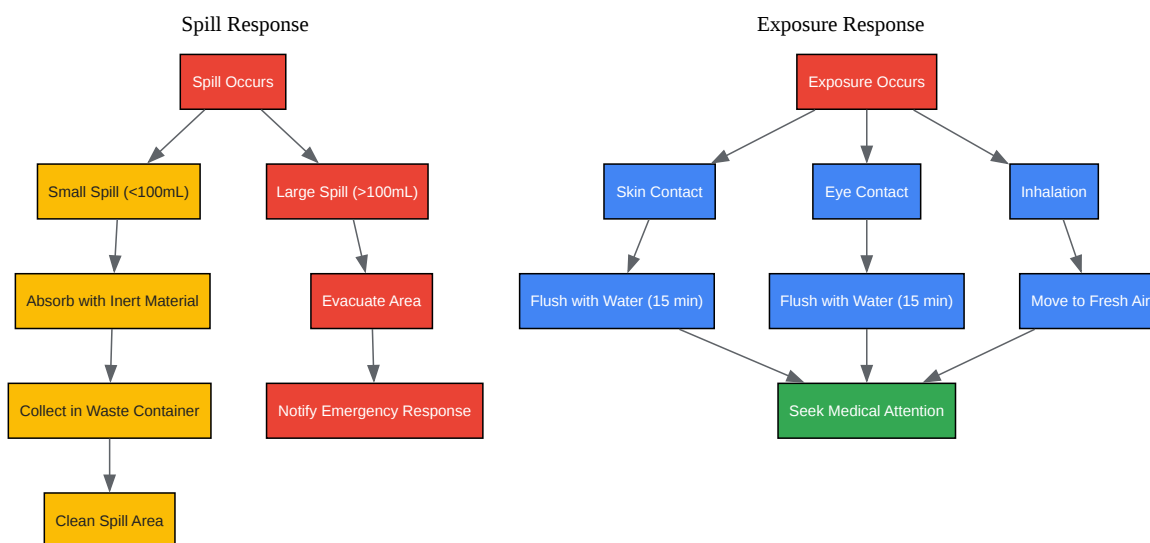
- All waste containing **Tert-butyl 3-bromopropanoate**, including contaminated disposables (gloves, paper towels, etc.), must be collected in a designated, labeled, and sealed hazardous waste container.
- Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[5]

## Visual Workflow Guides



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Caption: Workflow for the safe handling of **Tert-butyl 3-bromopropanoate**.



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Caption: Emergency response procedures for spills and exposures.

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